

Carbenicillin Disodium: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Carbenicillin.Disodium

Cat. No.: B16087810

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This technical guide provides a comprehensive overview of Carbenicillin Disodium, a broad-spectrum, semi-synthetic penicillin antibiotic. It is designed for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, mechanism of action, and practical experimental protocols.

Physicochemical Properties

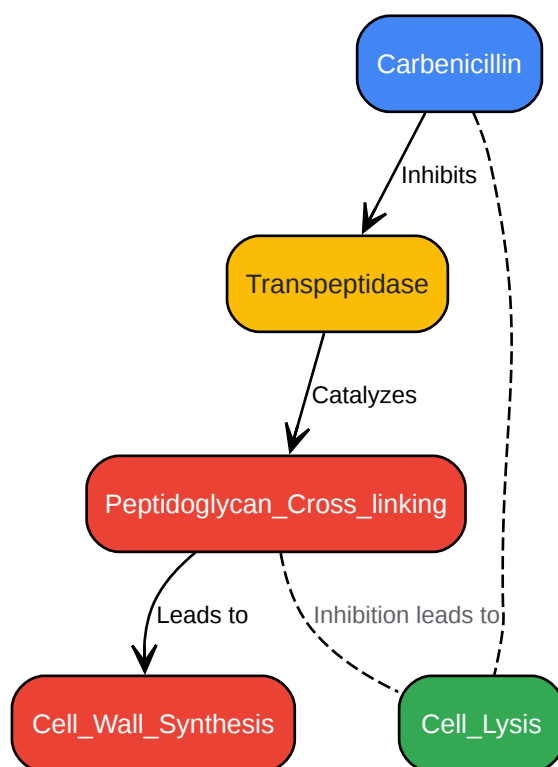
Carbenicillin Disodium is a white to off-white crystalline powder that is freely soluble in water. The key quantitative data for this compound are summarized in the table below, providing a quick reference for laboratory use and formulation development.

Property	Value
CAS Number	4800-94-6
Molecular Formula	C ₁₇ H ₁₆ N ₂ Na ₂ O ₆ S
Molecular Weight	422.36 g/mol

Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

Carbenicillin Disodium exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall. This mechanism is primarily effective against gram-negative bacteria. The process involves the acylation of the penicillin-sensitive transpeptidase C-terminal domain, which is a critical enzyme in the formation of peptidoglycan cross-links. By inactivating this enzyme, carbenicillin prevents the final stage of bacterial cell wall synthesis. The resulting defective cell wall cannot withstand the internal osmotic pressure, leading to cell lysis and bacterial death.

The signaling pathway for this mechanism is illustrated in the diagram below.



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Caption: Carbenicillin's inhibitory effect on bacterial cell wall synthesis.

Experimental Protocol: Preparation of Carbenicillin Stock Solution

For research applications, particularly in molecular biology for the selection of antibiotic-resistant bacteria, a sterile stock solution of Carbenicillin is required. The following protocol provides a detailed methodology for its preparation.

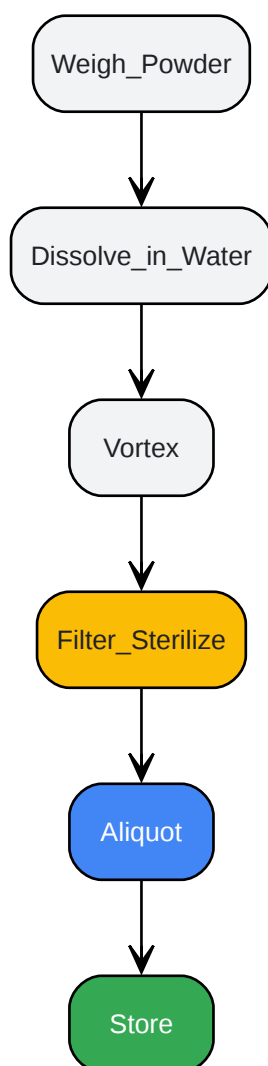
Materials:

- Carbenicillin Disodium powder
- Nuclease-free, sterile water
- Sterile 50 mL conical tube
- 0.22 μm sterile syringe filter
- Sterile syringes
- Sterile microcentrifuge tubes for aliquoting

Procedure:

- Weighing: Accurately weigh the desired amount of Carbenicillin Disodium powder in a sterile container.
- Dissolving: Add the powder to a sterile 50 mL conical tube. Add the appropriate volume of nuclease-free, sterile water to achieve the desired stock concentration (e.g., 50 mg/mL).
- Mixing: Vortex the solution until the Carbenicillin Disodium is completely dissolved.
- Sterilization: Draw the solution into a sterile syringe. Attach a 0.22 μm sterile syringe filter and dispense the solution into a new sterile conical tube.
- Aliquoting: Dispense the sterile stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for long-term use.

The experimental workflow for this protocol is visualized in the diagram below.



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Caption: Experimental workflow for Carbenicillin stock solution preparation.

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